

# In-Depth Technical Guide: Cyclohexane-PEG1-Br

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## Compound of Interest

Compound Name: Cyclohexane-PEG1-Br

Cat. No.: B2559838

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides detailed information on the physicochemical properties of **Cyclohexane-PEG1-Br**, a bifunctional molecule increasingly utilized in the development of targeted protein degraders, such as PROTACs (Proteolysis Targeting Chimeras).

## Physicochemical Data

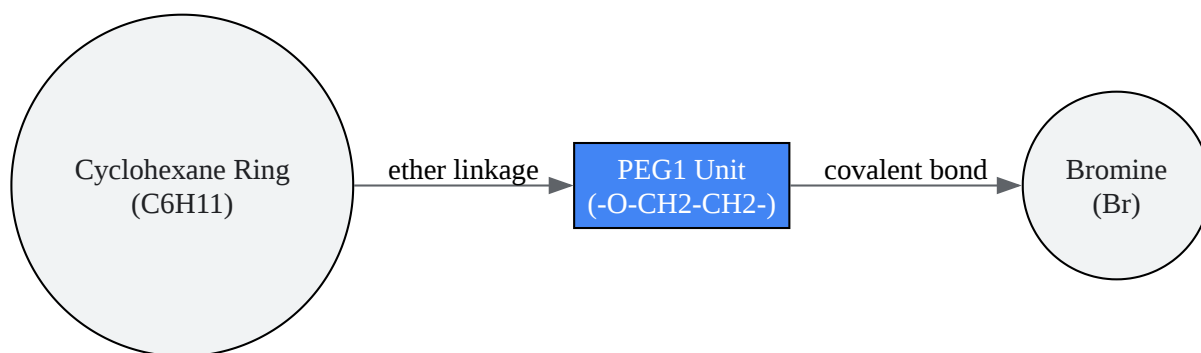
The fundamental properties of **Cyclohexane-PEG1-Br** are summarized below. This data is essential for accurate experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Source
Molecular Weight	207.11 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Chemical Formula	C8H15BrO	<a href="#">[1]</a> <a href="#">[2]</a>
Exact Mass	206.0300	<a href="#">[2]</a>
CAS Number	131665-94-6	<a href="#">[1]</a>
IUPAC Name	(2-bromoethoxy)cyclohexane	<a href="#">[1]</a> <a href="#">[2]</a>
Elemental Analysis	C: 46.39%; H: 7.30%; Br: 38.58%; O: 7.72%	<a href="#">[2]</a>

## Structural Information

The structure of **Cyclohexane-PEG1-Br** consists of a cyclohexane ring linked to a bromine atom via a single polyethylene glycol (PEG) unit. This structure is critical to its function as a linker in PROTAC synthesis.

DOT Script for Molecular Structure Logic



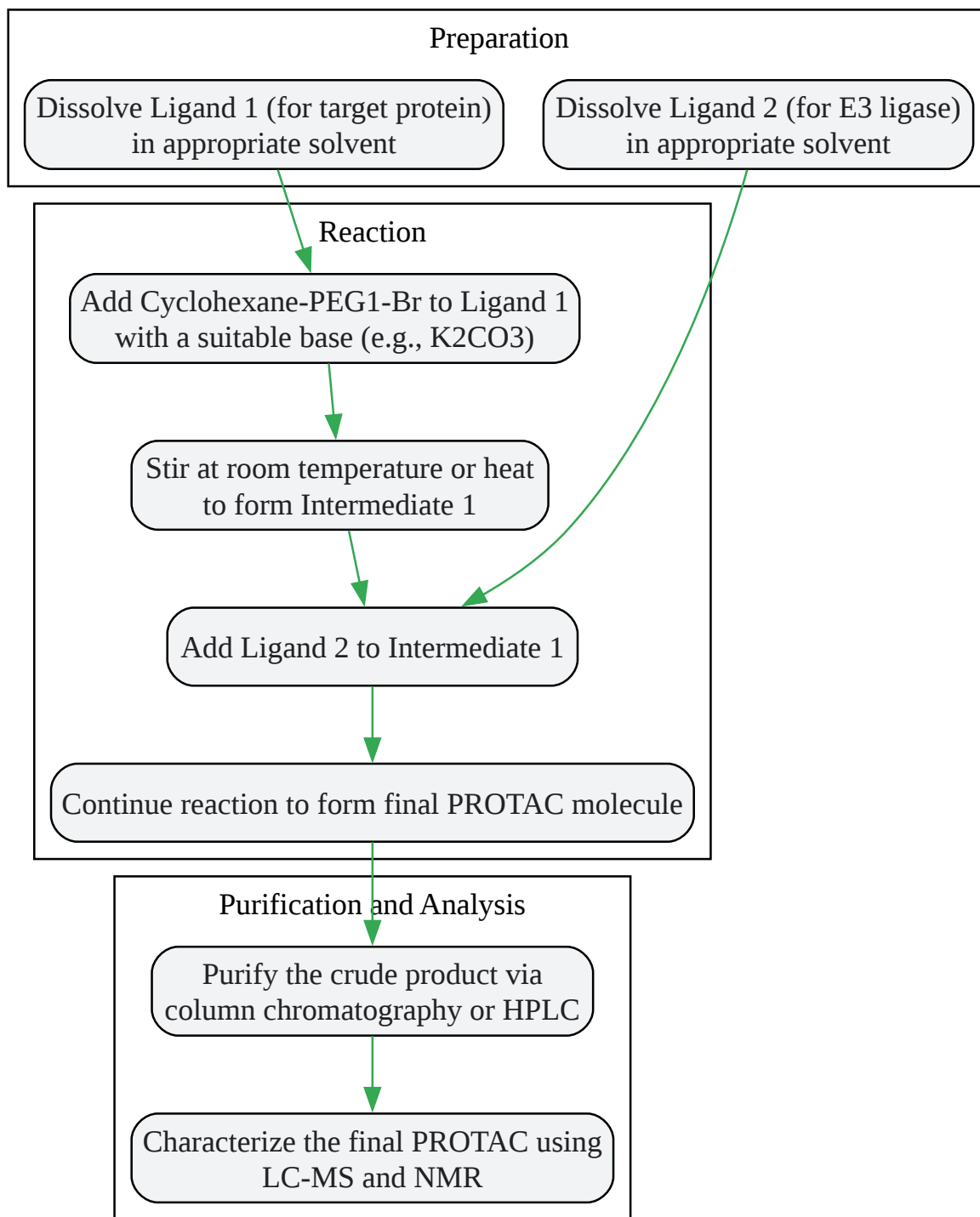
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Caption: Logical relationship of the core components of **Cyclohexane-PEG1-Br**.

## Experimental Protocols

The following outlines a general protocol for the utilization of **Cyclohexane-PEG1-Br** in the synthesis of a PROTAC molecule. This is a representative workflow and may require optimization based on the specific ligands being conjugated.

DOT Script for Experimental Workflow



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Caption: General experimental workflow for PROTAC synthesis using **Cyclohexane-PEG1-Br**.

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## References

- 1. xcessbio.com [xcessbio.com]
- 2. medkoo.com [medkoo.com]
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